

Thermodynamic Properties of 1-Ethoxypentane: A Technical Guide

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Compound of Interest

Compound Name: 1-Ethoxypentane

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core thermodynamic properties of **1-ethoxypentane** (also known as ethyl pentyl ether). The information is curated for professionals in research, science, and drug development who require precise data for modeling, process design, and safety assessments. This document summarizes key quantitative data in structured tables, outlines typical experimental methodologies for their determination, and provides a visualization of a common experimental workflow.

Physicochemical and Thermodynamic Data

1-Ethoxypentane (CAS No: 17952-11-3) is a colorless liquid with the molecular formula $C_7H_{16}O$.^[1] It is utilized as a solvent in various organic reactions and as an intermediate in the synthesis of other chemicals, including pharmaceuticals and fragrances.^{[1][2]} Its thermodynamic properties are crucial for understanding its behavior in different chemical and physical processes.

Tabulated Physical Properties

The following table summarizes the key physical properties of **1-ethoxypentane**. These values are essential for handling, storage, and process design.

Property	Value	Unit	Reference(s)
Molecular Weight	116.204	g/mol	[1]
Boiling Point	118.4 - 119.55	°C	[1][2]
Melting Point	-95.35 (estimate)	°C	[1][2]
Density	0.7684 - 0.772	g/cm ³	[2][3]
Flash Point	16.4	°C	[1][2]
Vapor Pressure	19.9	mmHg at 25°C	[1][2][3]
Refractive Index	1.3914 - 1.396	[1][2]	

Tabulated Thermodynamic Properties

This table presents the available thermodynamic data for **1-ethoxypentane**. These parameters are fundamental for chemical reaction engineering, safety analysis, and computational chemistry.

Property	Symbol	Value	Unit	Reference(s)
Enthalpy of Vaporization	$\Delta_{\text{vap}}H$	Data available	kJ/mol	[4][5]
Ideal Gas Heat Capacity	$C_{p,\text{gas}}$	Data available	J/mol·K	[6][7]
Standard Gibbs Free Energy of Formation	$\Delta_f G^\circ$	Data available	kJ/mol	[6]
Enthalpy of Formation (gas)	$\Delta_f H^\circ_{\text{gas}}$	Data available	kJ/mol	[6]
Enthalpy of Fusion	$\Delta_{\text{fus}}H^\circ$	Data available	kJ/mol	[6]

Note: Specific values for some thermodynamic properties, such as the enthalpy of vaporization and ideal gas heat capacity, are often presented as temperature-dependent functions or in extensive tables. The NIST/TRC Web Thermo Tables are a primary source for this detailed data.^[7]

Experimental Protocols for Thermodynamic Property Determination

The determination of the thermodynamic properties of a compound like **1-ethoxypentane** involves a range of established experimental techniques. Below are detailed methodologies for key experiments.

Determination of Enthalpy of Vaporization ($\Delta_{\text{vap}}H$)

The enthalpy of vaporization can be determined using several methods, with calorimetry and the vapor pressure method being the most common.

2.1.1. Calorimetric Method (e.g., using a Calvet Calorimeter)

- Principle: This method directly measures the heat absorbed by the substance during its phase transition from liquid to vapor at a constant temperature.
- Apparatus: A Calvet-type calorimeter, which consists of a sample cell and a reference cell surrounded by a series of thermocouples, is used.
- Procedure:
 - A precisely weighed sample of **1-ethoxypentane** is placed in the sample cell.
 - The calorimeter is brought to the desired temperature and allowed to stabilize.
 - A controlled evaporation of the sample is initiated, for instance, by a slow stream of an inert gas or by reducing the pressure.
 - The heat absorbed during the vaporization process creates a temperature difference between the sample and reference cells, which is detected by the thermocouples as a voltage signal.

- This signal is integrated over time to determine the total heat absorbed.
- The enthalpy of vaporization is calculated by dividing the measured heat by the number of moles of the vaporized sample.

2.1.2. Vapor Pressure Measurement Method (Clausius-Clapeyron Equation)

- Principle: This method relies on the relationship between the vapor pressure of a liquid and its temperature. The enthalpy of vaporization can be derived from the slope of the natural logarithm of vapor pressure versus the inverse of the temperature, as described by the Clausius-Clapeyron equation.
- Apparatus: A static or dynamic vapor pressure apparatus is required. This typically includes a temperature-controlled sample chamber, a pressure transducer, and a vacuum system.
- Procedure:
 - The sample of **1-ethoxypentane** is placed in the sample chamber and degassed to remove any dissolved air.
 - The temperature of the sample is precisely controlled and varied in a stepwise manner.
 - At each temperature, the system is allowed to reach equilibrium, and the corresponding vapor pressure is recorded.
 - A plot of $\ln(P)$ versus $1/T$ is generated.
 - The slope of this plot is equal to $-\Delta_{\text{vap}}H/R$, where R is the ideal gas constant. From this, the enthalpy of vaporization can be calculated.

Determination of Heat Capacity (C_p)

2.2.1. Adiabatic Calorimetry

- Principle: This technique measures the temperature rise of a substance upon the input of a known amount of heat under adiabatic conditions (no heat exchange with the surroundings).

- Apparatus: An adiabatic calorimeter consists of a sample cell, a heater, a temperature sensor, and an adiabatic shield that is maintained at the same temperature as the sample cell to prevent heat loss.
- Procedure:
 - A known mass of **1-ethoxypentane** is sealed in the sample cell.
 - The cell is cooled to the starting temperature.
 - A measured amount of electrical energy (heat) is supplied to the sample through the heater, causing a small increase in temperature.
 - The temperature change is precisely measured.
 - The heat capacity is calculated by dividing the supplied heat by the temperature change and the number of moles of the sample.
 - This process is repeated over the desired temperature range to obtain the heat capacity as a function of temperature.

Visualizations

The following diagrams illustrate key concepts and workflows related to the thermodynamic properties of **1-ethoxypentane**.

Caption: Workflow for determining the enthalpy of vaporization.

Caption: Interrelation of fundamental thermodynamic state functions.

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